

Practical Guide to Working with MS7972: Application Notes and Protocols

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Compound of Interest

Compound Name: MS7972

Cat. No.: B1684589

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Introduction

MS7972 is a small molecule inhibitor that specifically targets the interaction between the tumor suppressor protein p53 and the CREB-binding protein (CBP). By disrupting this protein-protein interaction, **MS7972** serves as a valuable research tool for elucidating the downstream effects of the p53-CBP signaling axis and holds potential for therapeutic development. This document provides detailed application notes and experimental protocols for working with **MS7972** in a research setting.

Mechanism of Action

MS7972 is an N-acetylintole-based compound that functions as a competitive inhibitor of the binding of acetylated p53 to the bromodomain of CBP. This interaction is a critical step in the p53-mediated transcriptional activation of target genes involved in cell cycle arrest and apoptosis, such as p21 and MDM2. By blocking this interaction, **MS7972** can modulate the transcriptional activity of p53.

Signaling Pathway

The interaction between p53 and CBP/p300 is a key regulatory node in the cellular stress response pathway. Following cellular stress, such as DNA damage, p53 is stabilized and acetylated. Acetylated p53 is then recognized by the bromodomain of the transcriptional

coactivators CBP and its paralog p300. This recruitment of CBP/p300 to p53 target gene promoters leads to histone acetylation and transcriptional activation. **MS7972** intervenes at the point of CBP bromodomain recognition of acetylated p53.

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